Spectroscopic Characterization of 3,6-Anhydro-D-galactose: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*3,6-Anhydro-D-galactose*
CAS No.:	*14122-18-0*
Cat. No.:	*B083009*

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Introduction

3,6-Anhydro-D-galactose is a unique monosaccharide and a key constituent of carrageenans, a family of linear sulfated polysaccharides extracted from red edible seaweeds.[1][2] Its rigid bicyclic structure, formed by an ether linkage between the C3 and C6 positions of a galactose unit, imparts distinct physicochemical properties to the polysaccharides in which it resides. The presence and quantity of **3,6-anhydro-D-galactose** are critical determinants of the gelling, thickening, and stabilizing properties of carrageenans, which are widely used in the food, pharmaceutical, and cosmetic industries.[3][4] Furthermore, this anhydro sugar and its derivatives have garnered significant interest in the biomedical field for their potential therapeutic applications, including anti-inflammatory, antiviral, and anti-nociceptive activities.

This technical guide provides an in-depth overview of the spectroscopic techniques used to characterize **3,6-Anhydro-D-galactose**. It is designed to be a comprehensive resource for researchers, scientists, and drug development professionals, offering detailed experimental

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protocols, tabulated quantitative data for easy comparison, and visualizations of relevant biochemical pathways.

Spectroscopic Data

A thorough spectroscopic analysis is essential for the unambiguous identification and structural elucidation of **3,6-Anhydro-D-galactose**. The following tables summarize the key quantitative data obtained from various spectroscopic techniques. It is important to note that obtaining high-resolution data for the free **3,6-Anhydro-D-galactose** monosaccharide can be challenging, and as such, some of the data presented is derived from its presence within oligosaccharide or derivatized forms.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for determining the detailed molecular structure of carbohydrates.[5] However, specific high-resolution NMR data for pure, underivatized **3,6-Anhydro-D-galactose** is not readily available in the public domain. The data presented below is based on the analysis of related compounds and should be used as a reference.

Table 1: Predicted ^{1}H NMR Chemical Shifts (δ) and Coupling Constants (J) for **3,6-Anhydro-D-galactose**

Proton	Predicted Chemical Shift (ppm)	Multiplicity	Coupling Constants (Hz)
H-1	~5.3	d	$J_{1,2}$ = ~3-4
H-2	~4.0-4.2	m	
H-3	~4.5	m	
H-4	~4.1-4.3	m	
H-5	~4.6	m	
H-6a	~3.8	dd	$J_{6a,6b}$ = ~10-12, $J_{5,6a}$ = ~5-6
H-6b	~3.6	dd	$J_{6a,6b}$ = ~10-12, $J_{5,6b}$ = ~2-3

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Note: These are estimated values. Actual chemical shifts and coupling constants can vary depending on the solvent, temperature, and pH.

Table 2: Predicted ^{13}C NMR Chemical Shifts (δ) for **3,6-Anhydro-D-galactose**

Carbon	Predicted Chemical Shift (ppm)
C-1	~95-100
C-2	~70-75
C-3	~80-85
C-4	~75-80
C-5	~70-75
C-6	~65-70

Note: These are estimated values and can be influenced by experimental conditions.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and elemental composition of a compound. The exact mass of **3,6-Anhydro-D-galactose** is a key identifier.

Table 3: Mass Spectrometry Data for **3,6-Anhydro-D-galactose**

Property	Value	Reference
Molecular Formula	$C_6H_{10}O_5$	[6][7]
Molecular Weight	162.14 g/mol	[6][7]
Monoisotopic Mass	162.052823 Da	[6]

Note: Fragmentation patterns are highly dependent on the ionization technique and experimental conditions. Data for underivatized **3,6-Anhydro-D-galactose** is limited; analysis is often performed on derivatized samples.[8][9]

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Infrared (IR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in a molecule. The spectrum of **3,6-Anhydro-D-galactose** is characterized by absorptions corresponding to hydroxyl, ether, and alkane functionalities.

Table 4: Characteristic FTIR Absorption Bands for **3,6-Anhydro-D-galactose**

Wavenumber (cm^{-1})	Intensity	Assignment	Reference
~3400	Strong, Broad	O-H stretching	[10][11]
~2900	Medium	C-H stretching	[10][11]
~1150-1000	Strong	C-O-C stretching (ether linkage)	[10]
930-925	Medium	3,6-anhydro bridge vibration	[8]
850-840	Medium	C-O-S stretching (in sulfated precursors)	[10]

Note: The exact positions and intensities of the peaks can be influenced by the physical state of the sample and intermolecular interactions.

Chiroptical Spectroscopy

Chiroptical techniques, such as the measurement of specific rotation, are crucial for characterizing chiral molecules like **3,6-Anhydro-D-galactose**.

Table 5: Chiroptical Data for **3,6-Anhydro-D-galactose**

Property	Value
Specific Rotation [α]D	Not available

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Note: While the specific rotation for D-galactose is well-documented, a definitive value for pure **3,6-Anhydro-D-galactose** is not readily found in the literature. This value would need to be determined experimentally.

Experimental Protocols

The following sections provide detailed methodologies for the key spectroscopic techniques used in the characterization of **3,6-Anhydro-D-galactose**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To obtain high-resolution ^{1}H and ^{13}C NMR spectra for the structural elucidation of **3,6-Anhydro-D-galactose**.

Methodology:

- Sample Preparation:
  - Dissolve 5-10 mg of purified **3,6-Anhydro-D-galactose** in 0.5-0.7 mL of a suitable deuterated solvent (e.g., D_2O, DMSO-d_6). D_2O is commonly used for carbohydrates.
  - Ensure the sample is fully dissolved. Gentle vortexing or sonication may be applied.
  - For quantitative NMR (qNMR), a known amount of an internal standard (e.g., DSS or TSP) should be added.
  - Transfer the solution to a 5 mm NMR tube.
- Instrumental Analysis:
  - Acquire spectra on a high-field NMR spectrometer (≥400 MHz).
  - ^{1}H NMR:
    - Acquire a standard 1D ^{1}H spectrum. Typical parameters include a 30° pulse angle and a relaxation delay of 1-2 seconds.

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    - To suppress the residual solvent peak (e.g., HOD in D_2O), a presaturation sequence should be used.
  - ^{13}C NMR:
    - Acquire a proton-decoupled 1D ^{13}C spectrum. A larger number of scans will be required compared to ^{1}H NMR due to the lower natural abundance of ^{13}C.
  - 2D NMR (for complete structural assignment):
    - COSY (Correlation Spectroscopy): To establish ^{1}H-^{1}H spin-spin coupling networks.
    - HSQC (Heteronuclear Single Quantum Coherence): To correlate directly bonded ^{1}H and ^{13}C nuclei.
    - HMBC (Heteronuclear Multiple Bond Correlation): To identify long-range (2-3 bond) ^{1}H-^{13}C correlations, which is crucial for confirming the connectivity across the anhydro bridge and glycosidic linkages in oligosaccharides.
    - NOESY (Nuclear Overhauser Effect Spectroscopy): To determine the spatial proximity of protons, providing information on the stereochemistry and conformation.
- Data Processing and Analysis:
  - Process the raw data (FID) by applying Fourier transformation, phase correction, and baseline correction.
  - Reference the chemical shifts to the internal standard or the residual solvent peak.
  - Integrate the signals in the ^{1}H spectrum to determine the relative number of protons.
  - Analyze the coupling constants (J values) in the ^{1}H spectrum to deduce the dihedral angles between adjacent protons, which helps in determining the stereochemistry.
  - Assign all proton and carbon signals by analyzing the 1D and 2D NMR spectra.

Mass Spectrometry (MS)

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Objective: To determine the molecular weight and fragmentation pattern of **3,6-Anhydro-D-galactose**.

Methodology (Electrospray Ionization - ESI):

- Sample Preparation:
  - Dissolve the purified **3,6-Anhydro-D-galactose** in a suitable solvent system, typically a mixture of water and a volatile organic solvent like acetonitrile or methanol, to a final concentration of 1-10 µg/mL.[12]
  - The solvent system should be of high purity (HPLC or LC-MS grade).
  - For enhanced ionization, a small amount of an additive may be included. For negative ion mode, a weak base like ammonium acetate can be used. For positive ion mode, a small amount of formic acid or a salt like sodium acetate can be added to promote the formation of $[M+H]^+$ or $[M+Na]^+$ adducts.
  - Filter the sample solution through a 0.2 µm syringe filter to remove any particulate matter. [12]
- Instrumental Analysis:
  - Introduce the sample solution into the ESI source of the mass spectrometer via direct infusion using a syringe pump at a low flow rate (e.g., 5-10 µL/min).
  - Acquire the mass spectrum in either positive or negative ion mode. For carbohydrates, negative ion mode is often effective.[13]
  - Obtain a full scan mass spectrum to determine the molecular weight of the parent ion (e.g., $[M-H]^-$ or $[M+Cl]^-$).
  - Perform tandem mass spectrometry (MS/MS) on the parent ion to induce fragmentation and obtain a characteristic fragmentation pattern. This is achieved by collision-induced dissociation (CID).
- Data Analysis:

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- Determine the exact mass of the molecular ion and compare it with the theoretical mass of **3,6-Anhydro-D-galactose** ($C_6H_{10}O_5$).
- Analyze the fragmentation pattern to identify characteristic neutral losses (e.g., loss of H_2O, CH_2O) and fragment ions, which can provide structural information.

Fourier-Transform Infrared (FTIR) Spectroscopy

Objective: To identify the functional groups present in **3,6-Anhydro-D-galactose**.

Methodology (KBr Pellet Method):

- Sample Preparation:
  - Thoroughly dry both the purified **3,6-Anhydro-D-galactose** sample and spectroscopic grade potassium bromide (KBr) powder to remove any traces of moisture, which has a strong IR absorption.
  - In an agate mortar and pestle, grind a small amount of the sample (1-2 mg) with a larger amount of KBr powder (100-200 mg) until a fine, homogeneous mixture is obtained.
  - Transfer the mixture to a pellet press die.
  - Apply pressure (typically 8-10 tons) under vacuum to form a thin, transparent pellet.
- Instrumental Analysis:
  - Record a background spectrum of the empty sample compartment.
  - Place the KBr pellet containing the sample in the sample holder of the FTIR spectrometer.
  - Acquire the IR spectrum, typically in the range of 4000-400 cm^{-1}.
- Data Analysis:
  - Identify the characteristic absorption bands corresponding to the different functional groups present in the molecule (e.g., O-H, C-H, C-O-C).

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- Compare the obtained spectrum with reference spectra of carbohydrates and specifically look for bands indicative of the 3,6-anhydro ring.

Chiroptical Spectroscopy (Specific Rotation)

Objective: To measure the optical activity of **3,6-Anhydro-D-galactose**.

Methodology:

- Sample Preparation:
  - Accurately prepare a solution of purified **3,6-Anhydro-D-galactose** of a known concentration (c, in g/mL) in a suitable solvent (e.g., water).
  - Ensure the sample is completely dissolved and the solution is free of bubbles and particulate matter.
- Instrumental Analysis:
  - Use a polarimeter with a sodium lamp (D-line, 589 nm) as the light source.
  - Calibrate the instrument with the pure solvent.
  - Fill a polarimeter cell of a known path length (l, in decimeters) with the sample solution.
  - Measure the observed angle of rotation (α).
- Data Calculation:
  - Calculate the specific rotation [α] using the formula: $[\alpha] = \alpha / (c \times l)$.[14]
  - The temperature at which the measurement is taken should also be recorded and reported.

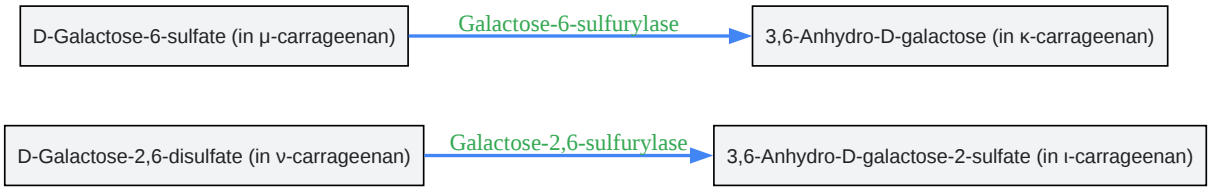
Biochemical Pathways

The formation and degradation of **3,6-Anhydro-D-galactose** are key enzymatic processes in the biosynthesis and catabolism of carrageenans. Understanding these pathways is crucial for biotechnological applications aimed at producing this valuable sugar or its derivatives.

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Enzymatic Synthesis of 3,6-Anhydro-D-galactose from Carrageenan Precursors

The final step in the biosynthesis of κ- and ι-carrageenans involves the enzymatic conversion of sulfated galactose precursors into **3,6-anhydro-D-galactose** residues within the polysaccharide chain. This reaction is catalyzed by a class of enzymes known as sulfohydrolases or galactose-6-sulfurylases.[14]



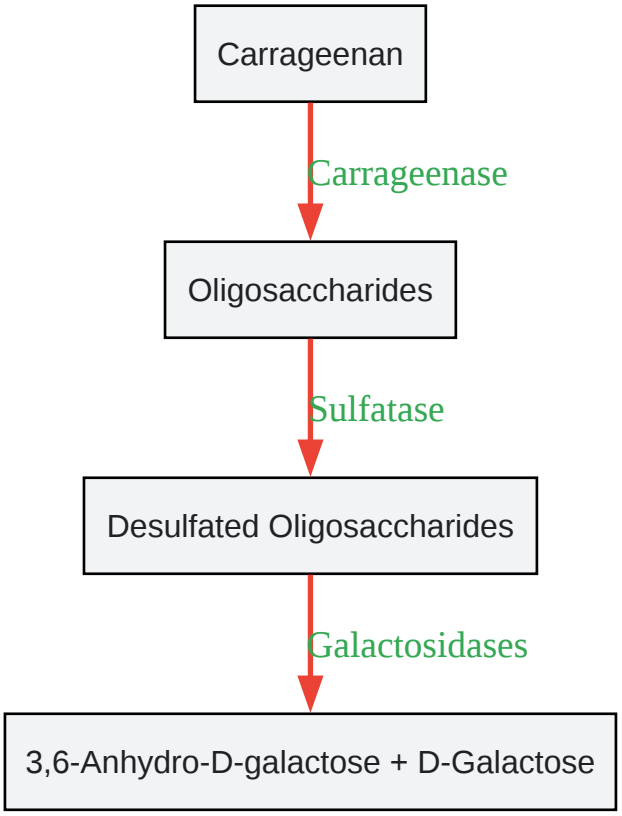
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Caption: Enzymatic formation of the 3,6-anhydro ring in carrageenan biosynthesis.

Enzymatic Degradation of Carrageenan to 3,6-Anhydro-D-galactose

The breakdown of carrageenans by marine bacteria involves a cascade of enzymes that ultimately release **3,6-Anhydro-D-galactose**.[3][15] This pathway is of great interest for the sustainable production of this sugar from seaweed biomass.

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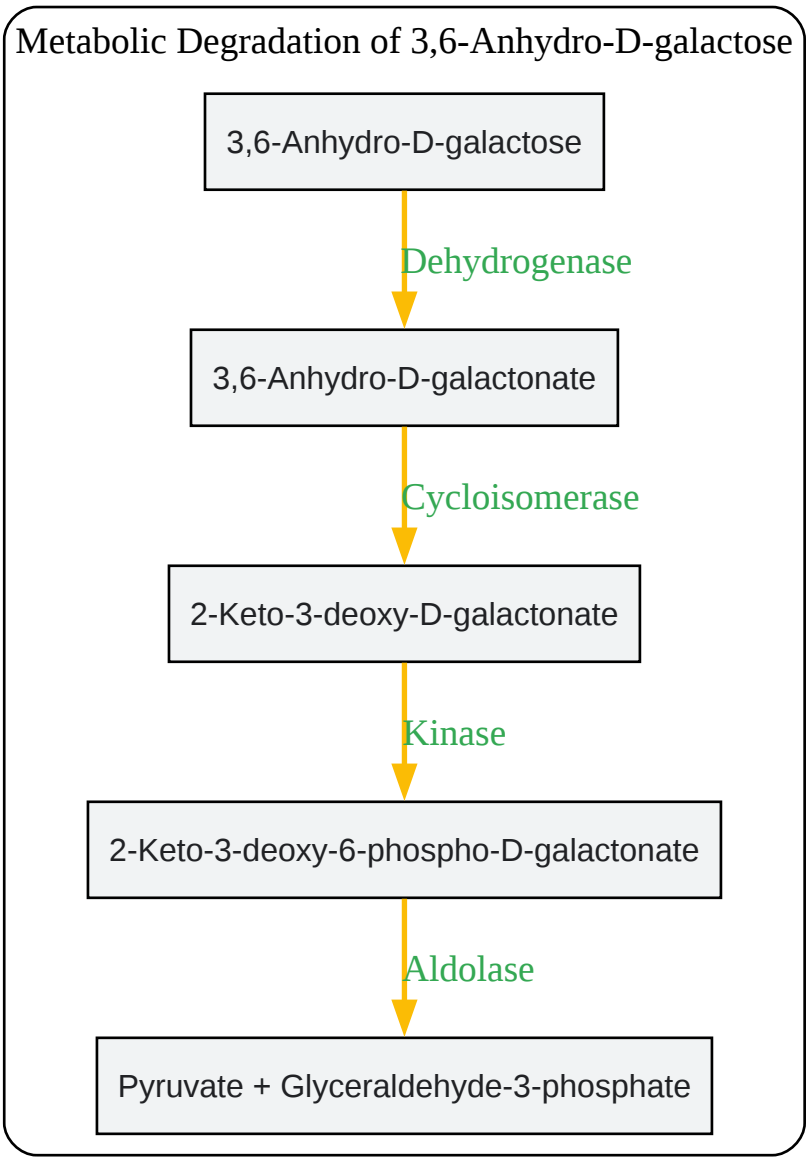
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Caption: General enzymatic degradation pathway of carrageenan to monosaccharides.

Metabolic Pathway of 3,6-Anhydro-D-galactose Degradation

Once released, **3,6-Anhydro-D-galactose** is further metabolized by some microorganisms through a specific catabolic pathway.[15][16]

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Caption: Catabolic pathway of **3,6-Anhydro-D-galactose** in microorganisms.

Conclusion

The spectroscopic characterization of **3,6-Anhydro-D-galactose** is fundamental to understanding its role in the structure and function of carrageenans and for exploring its potential in various applications. While comprehensive data for the pure monosaccharide is still somewhat limited, the combination of NMR, mass spectrometry, and FTIR provides a powerful toolkit for its identification and structural analysis, particularly when it is part of a larger oligo- or

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polysaccharide. The detailed protocols and tabulated data in this guide serve as a valuable resource for researchers in the field. Furthermore, the elucidation of its biosynthetic and metabolic pathways opens up new avenues for the biotechnological production and utilization of this unique anhydro sugar. Further research is warranted to obtain high-resolution spectroscopic data of the pure compound to build a more complete and publicly available spectral library.

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- To cite this document: BenchChem. [Spectroscopic Characterization of 3,6-Anhydro-D-galactose: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b083009/docs#spectroscopic-characterization-of-3-6-anhydro-d-galactose-a-technical-guide]

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